

Hexyl Phenylacetate: A Guide to Safe Disposal in a Laboratory Setting

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Compound of Interest

Compound Name: *Hexyl phenylacetate*

Cat. No.: *B1594059*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **hexyl phenylacetate**, a common fragrance ingredient. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be aware of the inherent properties of **hexyl phenylacetate**. While it is generally considered to have low toxicity, proper personal protective equipment (PPE) should always be worn. This includes safety goggles, chemical-resistant gloves, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of any vapors.

In the event of a spill, absorb the liquid with an inert material such as vermiculite, dry sand, or earth. Do not use combustible materials like sawdust. The contaminated absorbent material should then be collected and placed in a sealed container for disposal as chemical waste.

Quantitative Data Summary

For quick reference, the key quantitative safety and physical property data for **hexyl phenylacetate** are summarized in the table below.

Property	Value	Source
Flash Point	> 100 °C (> 212 °F)	[1] [2]
Specific Gravity	0.970 g/cm ³ (at 25 °C)	[1] [2]
Boiling Point	262 - 265 °C	[1]
Molecular Weight	220.31 g/mol	[3]
Water Solubility	Insoluble	[3]

Step-by-Step Disposal Protocol

The proper disposal of **hexyl phenylacetate** waste must follow established laboratory and regulatory guidelines. Under no circumstances should it be disposed of down the drain or in regular trash.

1. Waste Identification and Segregation:

- All materials contaminated with **hexyl phenylacetate**, including unused product, solutions, and contaminated labware (e.g., pipettes, vials), must be treated as chemical waste.
- Segregate **hexyl phenylacetate** waste from other chemical waste streams to avoid potentially reactive mixtures. It should be collected in a dedicated, properly labeled waste container.

2. Container Selection and Labeling:

- Use a chemically compatible container for waste collection, typically a high-density polyethylene (HDPE) or glass bottle with a secure screw cap.[\[4\]](#)
- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**Hexyl Phenylacetate**".
- The label should also indicate the start date of waste accumulation and the primary hazards (e.g., "Irritant").

3. Waste Accumulation and Storage:

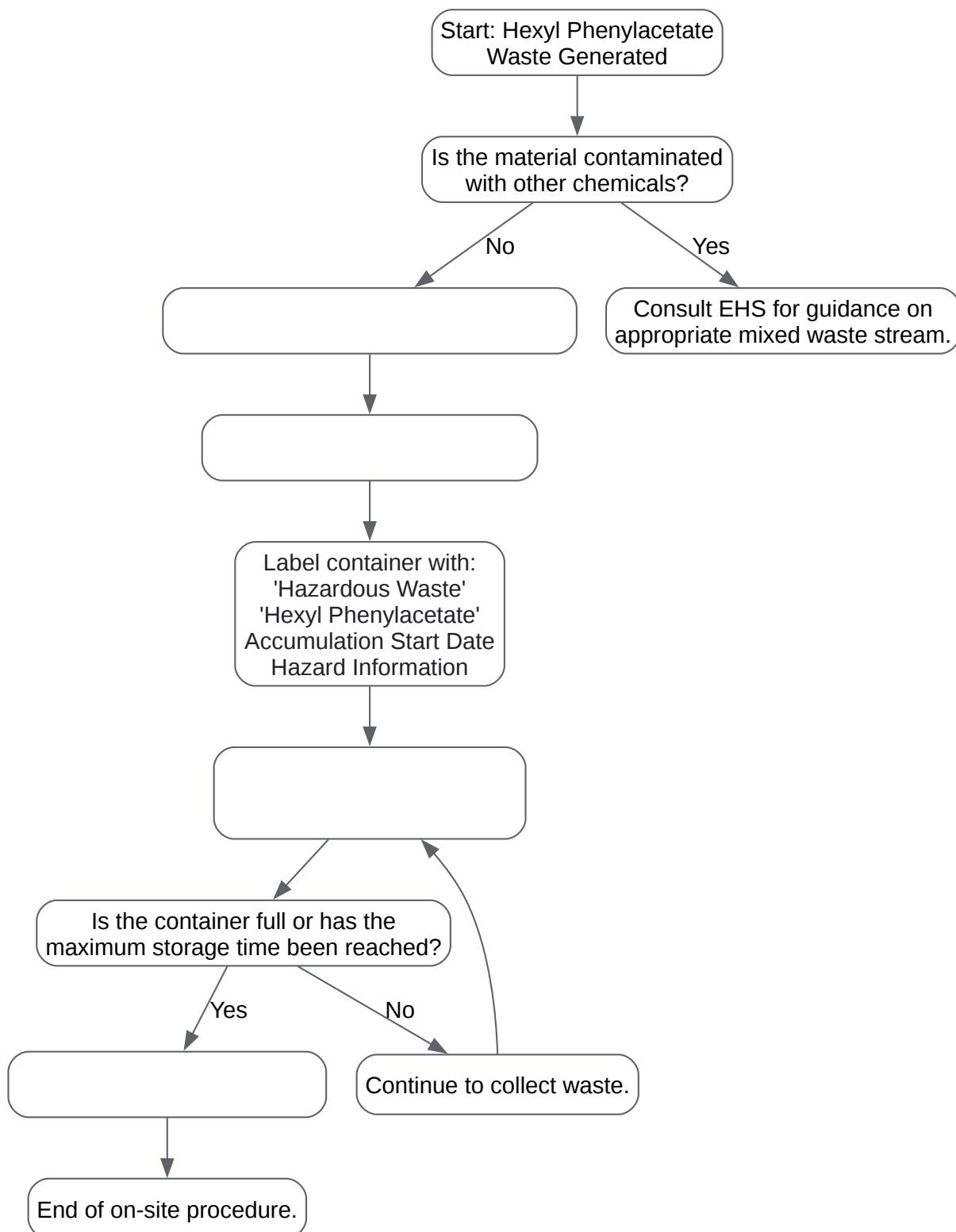
- Keep the waste container securely closed at all times, except when adding waste.[5][6]
- Store the waste container in a designated satellite accumulation area (SAA) within the laboratory.[4][6][7] This area should be at or near the point of generation and under the control of laboratory personnel.
- Ensure the SAA is in a secondary containment tray to prevent the spread of any potential leaks.

4. Arranging for Disposal:

- Once the waste container is full or has been in accumulation for the maximum allowable time (as per your institution's policy, often not exceeding one year), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[6][7]
- Complete all necessary waste disposal forms as required by your institution, providing an accurate description of the waste.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **hexyl phenylacetate** in a laboratory setting.

[Click to download full resolution via product page](#)Disposal Decision Workflow for **Hexyl Phenylacetate**

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **hexyl phenylacetate**, contributing to a secure research environment. Always consult your institution's specific chemical hygiene plan and EHS guidelines for any additional requirements.

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